

Application Notes and Protocols for Lysotracker Blue DND-22 Live Cell Imaging

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Compound of Interest

Compound Name: *Lysotracker Blue DND-22*

Cat. No.: *B1264344*

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Introduction

Lysotracker Blue DND-22 is a fluorescent probe that is highly selective for acidic organelles in live cells.[1][2] As a cell-permeable dye, it consists of a fluorophore linked to a weak base that is only partially protonated at neutral pH, allowing it to freely cross cell membranes.[1][2] Once inside the cell, the probe accumulates in acidic compartments, such as lysosomes and late endosomes, where the low pH causes the weakly basic moiety to become protonated.[1][3] This protonation traps the dye within the organelle, leading to a localized and intense blue fluorescent signal.[1] **Lysotracker Blue DND-22** is a valuable tool for investigating the morphology, trafficking, and dynamics of lysosomes in real-time, which are crucial for cellular processes including metabolism, signaling, autophagy, and degradation.[1][3]

Data Presentation

The following table summarizes the key quantitative data for the use of **Lysotracker Blue DND-22** in live cell imaging applications.

Parameter	Value	Reference
Excitation Maximum	373 nm	[3][4][5]
Emission Maximum	422 nm	[3][4][5]
Recommended Filter Set	DAPI	[1]
Working Concentration	50 - 100 nM	[3]
Optimal Incubation Time	30 minutes to 1.5 hours	[3]
Cell Permeability	Yes	[1]
Fixability	No	[1]

Experimental Protocols

This section provides detailed protocols for staining both adherent and suspension cells with **LysoTracker Blue DND-22** for live cell fluorescence microscopy.

Reagent Preparation (1 mM Stock Solution)

- Before opening, allow the vial of **LysoTracker Blue DND-22** to warm to room temperature.
- Briefly centrifuge the vial to ensure the DMSO solution is at the bottom.[2]
- Prepare a 1 mM stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Store the stock solution at -20°C, protected from light and moisture.[4]

Staining Protocol for Adherent Cells

- Cell Culture: Grow adherent cells on sterile glass coverslips or in appropriate cell culture imaging dishes to the desired confluence.
- Prepare Staining Solution: On the day of the experiment, dilute the 1 mM **LysoTracker Blue DND-22** stock solution to a final working concentration of 50-100 nM in your normal cell culture medium.[3] Pre-warm the staining solution to 37°C. Note: The optimal concentration may vary depending on the cell type and experimental conditions. A titration experiment is recommended to determine the ideal concentration.

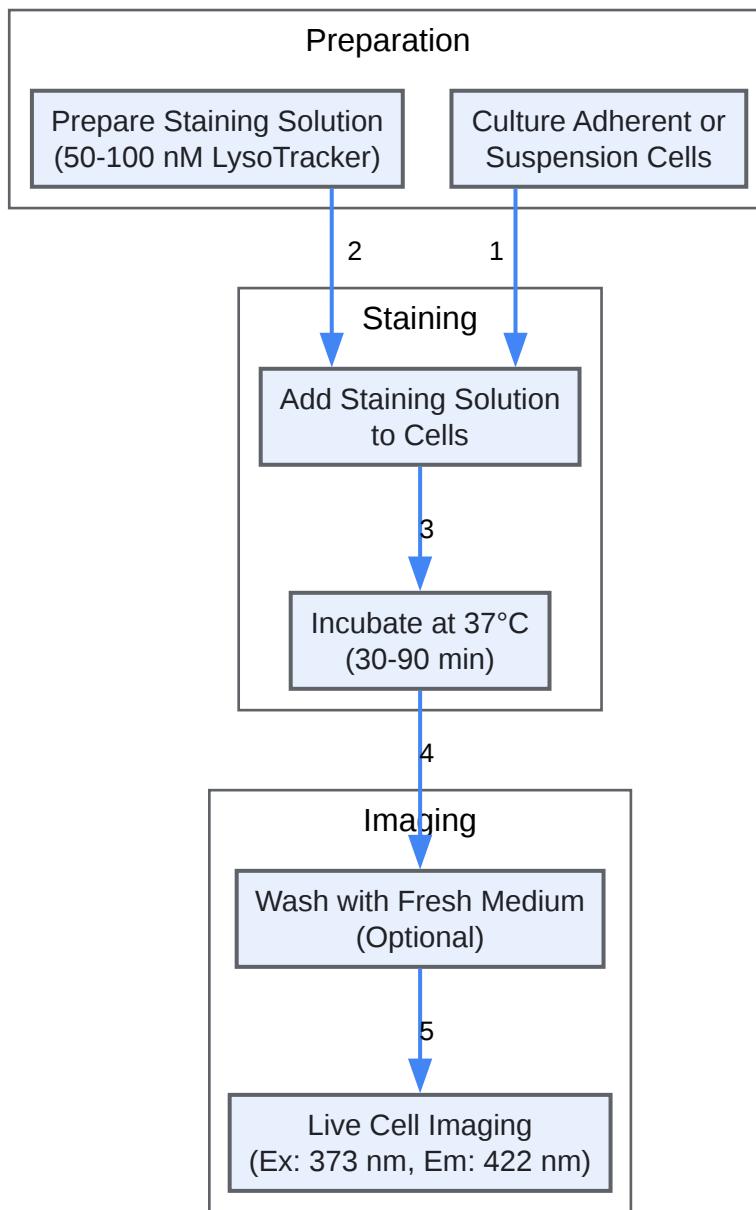
- Cell Staining: Remove the culture medium from the cells and add the pre-warmed staining solution.
- Incubation: Incubate the cells for 30 minutes to 1.5 hours at 37°C in a 5% CO₂ incubator.^[3]
Note: Prolonged incubation times (over 2 hours) may lead to cellular toxicity or disrupt lysosomal pH.^[3]
- Washing (Optional): For clearer imaging and reduced background fluorescence, you can replace the staining solution with fresh, pre-warmed imaging medium (e.g., HBSS or phenol red-free medium) just before visualization.^[6]
- Imaging: Observe the stained cells using a fluorescence microscope equipped with a filter set appropriate for DAPI (Excitation: ~373 nm, Emission: ~422 nm).^{[1][4]} Maintain physiological conditions (37°C and 5% CO₂) during imaging for time-lapse experiments.^[6]

Staining Protocol for Suspension Cells

- Cell Culture: Grow suspension cells in the appropriate culture medium.
- Prepare Staining Solution: Dilute the 1 mM **LysoTracker Blue DND-22** stock solution to a final working concentration of 50-100 nM in your normal cell culture medium.^[3] Pre-warm the staining solution to 37°C.
- Cell Staining: Centrifuge the cell suspension to obtain a pellet and aspirate the supernatant.^{[2][7]} Gently resuspend the cells in the pre-warmed staining solution.
- Incubation: Incubate the cells for 30 minutes to 1.5 hours at 37°C in a 5% CO₂ incubator.^{[2][3]}
- Washing: Centrifuge the incubated cells to form a pellet. Aspirate the staining solution and resuspend the cells in fresh, pre-warmed imaging medium.^{[2][7]}
- Imaging: Transfer the cell suspension to a suitable imaging vessel (e.g., a coverslip-bottom dish). Allow the cells to settle briefly before observing them with a fluorescence microscope using a DAPI filter set.^[1]

Mandatory Visualization

The following diagram illustrates the general experimental workflow for staining live cells with **LysoTracker Blue DND-22**.



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Caption: Workflow for **LysoTracker Blue DND-22** live cell staining and imaging.

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References

- 1. Invitrogen™ LysoTracker™ Blue DND-22, special packaging | Fisher Scientific [fishersci.ca]
- 2. bioluminor.com [bioluminor.com]
- 3. LysoTracker | AAT Bioquest [aatbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Spectrum [LysoTracker Blue] | AAT Bioquest [aatbio.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. tools.thermofisher.com [tools.thermofisher.com]
- To cite this document: BenchChem. [Application Notes and Protocols for LysoTracker Blue DND-22 Live Cell Imaging]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1264344#lysotracker-blue-dnd-22-live-cell-imaging-protocol>

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